

# Technical Support Center: Optimizing Calcium Thiosulfate for Effective Soil Remediation

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## Compound of Interest

Compound Name: Calcium thiosulfate

Cat. No.: B158258

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This technical support center provides researchers, scientists, and agricultural professionals with comprehensive guidance on the application of **calcium thiosulfate** (CaTs) for soil remediation. The following sections offer troubleshooting advice, frequently asked questions, and detailed experimental protocols to assist in optimizing its use for improving soil structure, increasing water infiltration, and managing soil salinity.

## Troubleshooting Guide

This guide addresses common issues that may arise during the application of **calcium thiosulfate** for soil remediation.

Issue	Possible Cause(s)	Troubleshooting Steps
Reduced Water Infiltration or Soil Crusting Persists	<ul style="list-style-type: none"> <li>- Insufficient application rate.</li> <li>- Uneven application.</li> <li>- Severe soil sodicity.</li> <li>- Lack of sufficient irrigation post-application.</li> </ul>	<ul style="list-style-type: none"> <li>- Verify Application Rate: Cross-reference your application rate with the recommended rates in Table 1. A pre-plant application of 30 to 40 gallons per acre is often recommended to improve soil tilth and water infiltration.<a href="#">[1]</a><a href="#">[2]</a></li> <li><a href="#">[3]</a> - Ensure Uniform Coverage: For broadcast applications, ensure spray nozzles provide even distribution. For banded applications, confirm the rate is appropriate for the band width (e.g., 1 gallon per acre per inch of band width).<a href="#">[1]</a><a href="#">[3]</a><a href="#">[4]</a><a href="#">[5]</a></li> <li>- Conduct a Soil Analysis: Determine the severity of the sodium problem through laboratory analysis to tailor the application rate.<a href="#">[1]</a></li> <li>- Irrigate After Application: Calcium thiosulfate requires water to move into the soil profile and displace sodium ions. Ensure adequate irrigation follows the application.<a href="#">[1]</a><a href="#">[4]</a></li> </ul>
Foliar Burn or Crop Injury Observed	<ul style="list-style-type: none"> <li>- Application to sulfur-sensitive crops.</li> <li>- High-pressure spray application.</li> <li>- Application during extreme heat or to moisture-stressed crops.</li> <li>- High application concentration on foliage.</li> </ul>	<ul style="list-style-type: none"> <li>- Check Crop Sensitivity: Do not apply CaTs to the foliage of crops known to be sensitive to sulfur.<a href="#">[1]</a></li> <li>- Adjust Spray Pressure: Avoid using high-pressure sprays (greater than 60 psi) when applying over the</li> </ul>

		<p>top of a crop.[1] - Monitor Environmental Conditions: Apply in the early morning or late evening and avoid application when temperatures are above 90°F.[3][5] Ensure crops are well-hydrated before application.[1] - Rinse Foliage: If accidental contact with foliage occurs, rinse immediately with water.[3][5]</p>
Formation of Precipitate in Tank Mix	<p>- Incompatibility with other fertilizers or pesticides. - Acidification of the blend below a pH of 6.0.</p>	<p>- Check Compatibility: Calcium thiosulfate is not compatible with phosphate, sulfate, and ammonium thiosulfate fertilizers.[1][6] Always perform a jar test with unfamiliar products before large-scale mixing.[1][6] - Maintain pH: Do not acidify blends containing CaTs below a pH of 6.0.[1][7] - Follow Correct Mixing Sequence: When blending with pesticides or other liquid fertilizers, the recommended sequence is: water, pesticide, CaTs, and/or other fertilizer.[7]</p>
Ineffective Leaching of Salts	<p>- Insufficient water volume for leaching. - Low initial salt levels in irrigation water.</p>	<p>- Ensure Adequate Irrigation: Sufficient water must be applied after CaTs application to move the displaced sodium out of the root zone.[6] - Treat Low-Salt Irrigation Water: For irrigation water with low electrical conductivity (e.g., from snowmelt or rainwater), applying CaTs can improve</p>

water infiltration, which aids in leaching.[1][4]

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## Frequently Asked Questions (FAQs)

What is the primary mechanism by which **calcium thiosulfate** remediates soil?

**Calcium thiosulfate** improves soil structure by providing soluble calcium, which displaces sodium ions from soil particles.[8] This process, known as cation exchange, helps to reduce soil salinity and improve water infiltration and aeration, creating a more favorable environment for root growth.[8] The thiosulfate component also provides readily available sulfur, an essential plant nutrient.[8]

What is a typical composition of liquid **calcium thiosulfate**?

Commercial **calcium thiosulfate** solutions are typically neutral to basic, chloride-free, clear liquids containing approximately 6% calcium (Ca) and 10% thiosulfate sulfur (S).[1][4][6][7] Each gallon contains about 0.63 pounds of calcium and 1.0 pound of thiosulfate sulfur.[4][7]

How does the effectiveness of **calcium thiosulfate** compare to gypsum?

The calcium in CaTs is 100% soluble, making it a more efficient soil amendment for displacing sodium than gypsum, which has limited solubility.[1][4]

Can **calcium thiosulfate** be used with other fertilizers?

Yes, CaTs is compatible with most fertilizer solutions, including UAN and urea solutions.[1][9] However, it is not compatible with phosphate, sulfate, and ammonium thiosulfate fertilizers.[1][6] A jar test is always recommended before mixing large quantities of unfamiliar products.[1][6]

What are the recommended application methods for soil remediation?

**Calcium thiosulfate** can be applied through various methods, including:

- Broadcast or band application to the soil surface.[1][3][4][5]
- Injection into the soil.[1][2][3][5]

- Application through irrigation systems such as drip, sprinkler, or flood irrigation.[1][3][4][6][7]

Does soil pH affect the efficacy of **calcium thiosulfate**?

Yes, soil pH has a direct effect on nutrient availability and microbial activity.[1][6] Most crops perform best in a soil pH range of 6.0 to 7.5 for optimal nutrient uptake.[1][6] It is important to note that blends of CaTs should not be acidified below a pH of 6.0.[1][7]

## Quantitative Data Summary

The following tables provide a summary of recommended application rates for **calcium thiosulfate** in various soil remediation and agricultural contexts.

Table 1: General Soil Remediation Application Rates

Application Method	Recommended Rate (per acre)	Notes
Pre-Plant Broadcast	30 - 40 gallons	To improve soil tilth and water infiltration. Apply with irrigation water.[1][2][3][5]
Band Application	1 gallon per inch of band width	e.g., an 8-inch band requires an 8-gallon per acre rate.[1][3][4][5]
General Broadcast/Injected	10 - 40 gallons	Rate is dependent on soil type, water quality, and method of irrigation.[2][3][5]

Table 2: Crop-Specific Application Rates (as a soil amendment and nutrient source)

Crop Category	Application Rate (per acre per application)	Application Timing & Notes
Row Crops	10 - 15 gallons	Apply with irrigation water to improve water infiltration and reduce runoff.[10]
Tree Crops (Mature)	10 - 15 gallons	Apply with irrigation water to improve water infiltration and reduce runoff.[10]
Young Tree and Vine Crops	4 - 8 gallons	Apply during the growing season. Allow 10-14 days between applications.[10]
Vegetable Crops (Drip)	1.5 - 5 gallons	Repeat 2-4 times during the growing season as needed.[3]
Alfalfa	2 - 4 gallons	Apply on stubble of the previous cutting.[1][10]
Onions	6 - 8 gallons	Apply after the 3rd leaf stage when the crop is well established. Apply 2-4 times during the season.[1][10]

## Experimental Protocols

### Protocol for Determining Optimal **Calcium Thiosulfate** Concentration for Soil Remediation

This protocol outlines a systematic approach to determine the most effective concentration of **calcium thiosulfate** for improving water infiltration and reducing sodium levels in a specific soil type.

#### 1. Soil Characterization:

- Collect representative soil samples from the target remediation area.
- Analyze the samples for the following parameters:

- Soil texture (sand, silt, clay content)
- pH
- Electrical Conductivity (EC)
- Sodium Adsorption Ratio (SAR)
- Cation Exchange Capacity (CEC)
- Initial water infiltration rate

## 2. Bench-Scale Column Leaching Study:

- Objective: To evaluate the effect of different CaTs concentrations on sodium leaching and water infiltration in a controlled laboratory setting.
- Materials:
  - Intact or repacked soil columns (minimum 3 replicates per treatment)
  - **Calcium thiosulfate** stock solution
  - Deionized water
  - Leachate collection vessels
  - Apparatus for measuring water infiltration rate (e.g., constant head permeameter)
- Procedure:
  - Prepare a series of CaTs solutions of varying concentrations (e.g., 0, 10, 20, 40, 80 gallons/acre equivalent, scaled down to the column volume).
  - Apply the respective CaTs solutions to the top of the soil columns.
  - Apply a consistent volume of deionized water to each column to simulate an irrigation/leaching event.

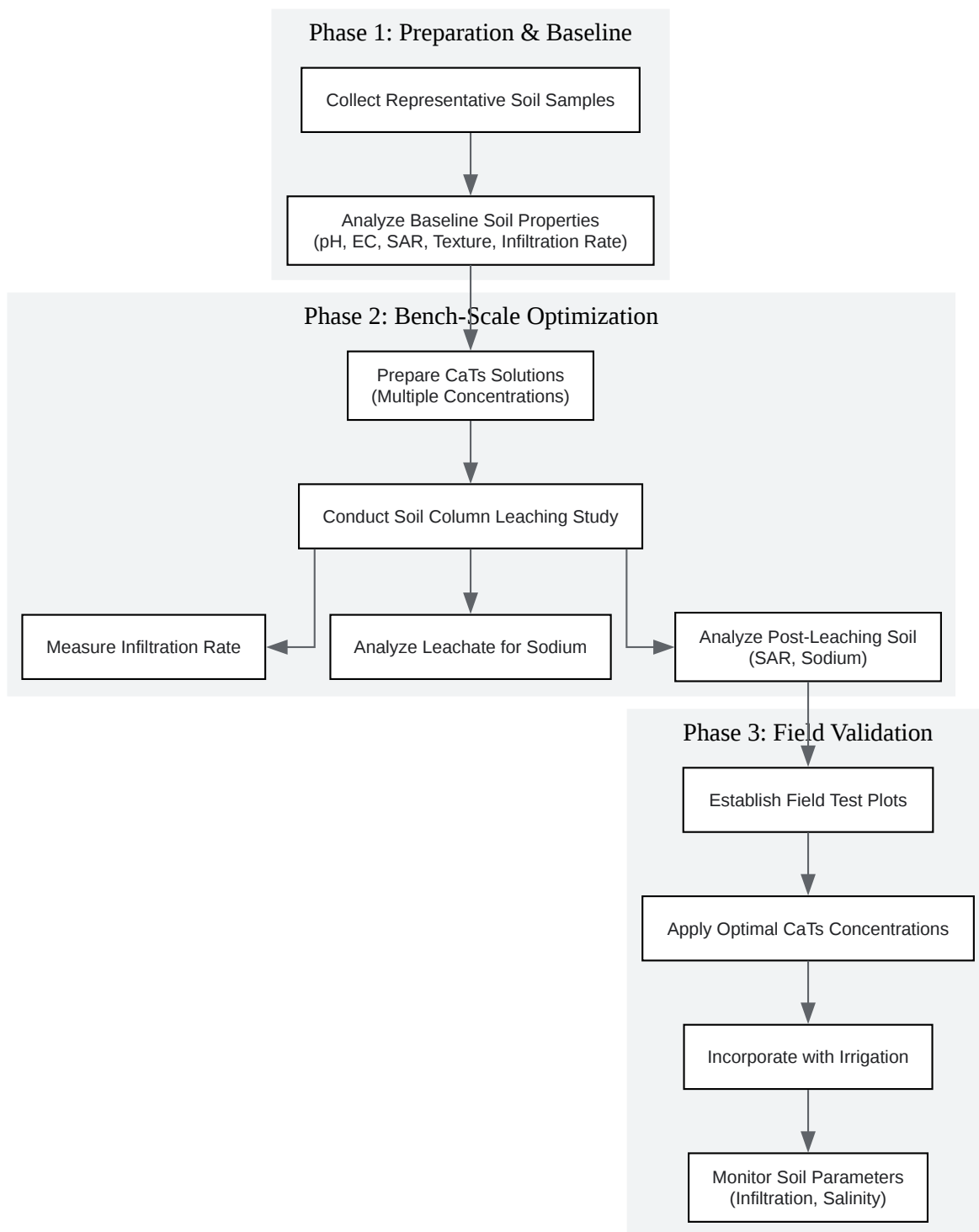
- Measure the volume of leachate collected over time to determine the infiltration rate.
- Analyze the collected leachate for sodium concentration.
- After the leaching event, analyze the soil in the columns at different depths for final sodium concentration and SAR.

### 3. Field Trials:

- Objective: To validate the optimal CaTs concentration determined from the bench-scale study under field conditions.
- Procedure:
  - Establish multiple test plots with similar soil characteristics.
  - Apply the most promising CaTs concentrations from the column study to the test plots (include a control plot with no CaTs).
  - Incorporate the CaTs with a standard irrigation event.
  - Monitor soil moisture content, water infiltration rates (using infiltrometers), and soil salinity (EC and SAR) over time.
  - Collect soil and plant tissue samples (if applicable) periodically to assess changes in nutrient levels and any potential phytotoxicity.

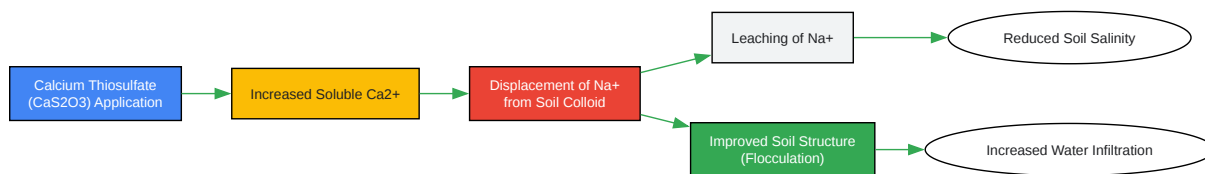
## Visualizations





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Caption: Experimental workflow for optimizing **calcium thiosulfate** concentration.



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Caption: Mechanism of soil remediation by **calcium thiosulfate**.

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